

Comparison of fluorinated vs. non-fluorinated polyester properties

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Compound of Interest

Compound Name: *Dimethyl 2-fluoroterephthalate*

CAS No.: *5292-47-7*

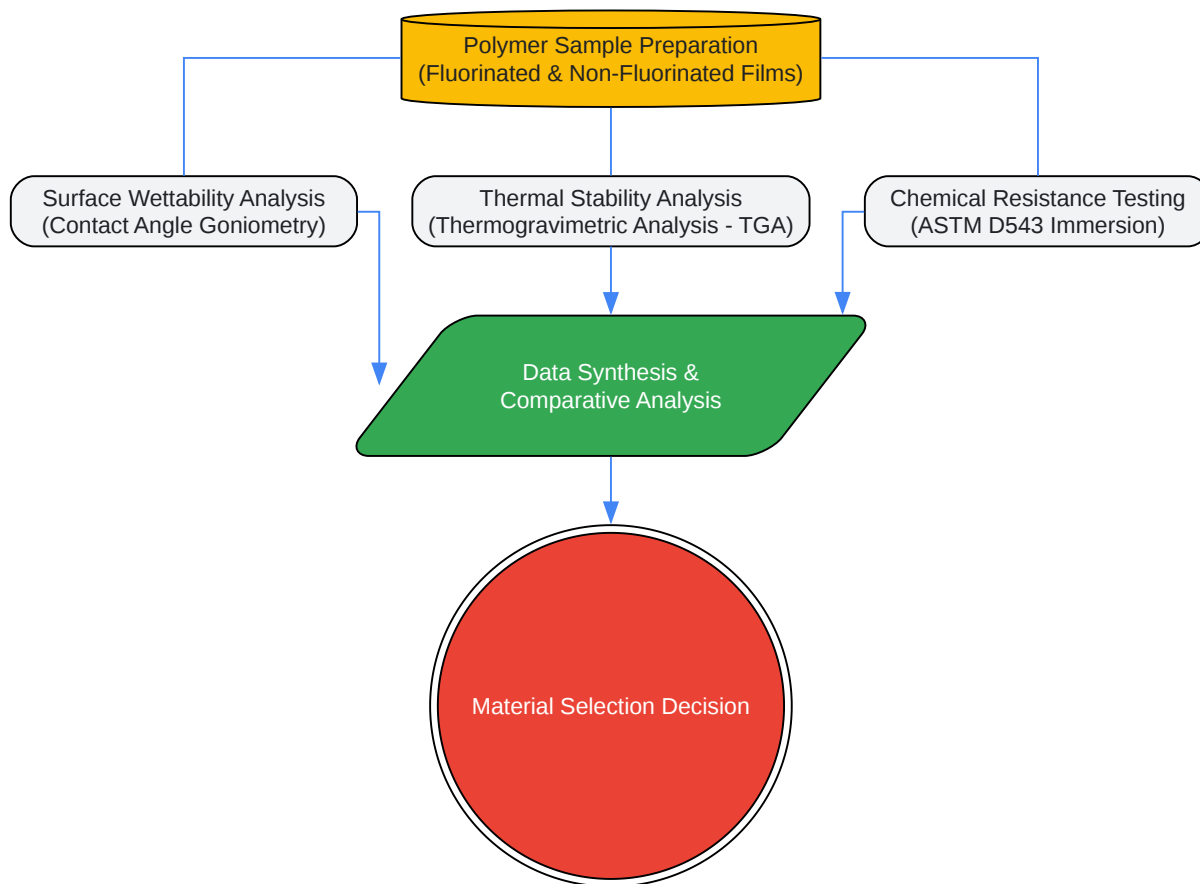
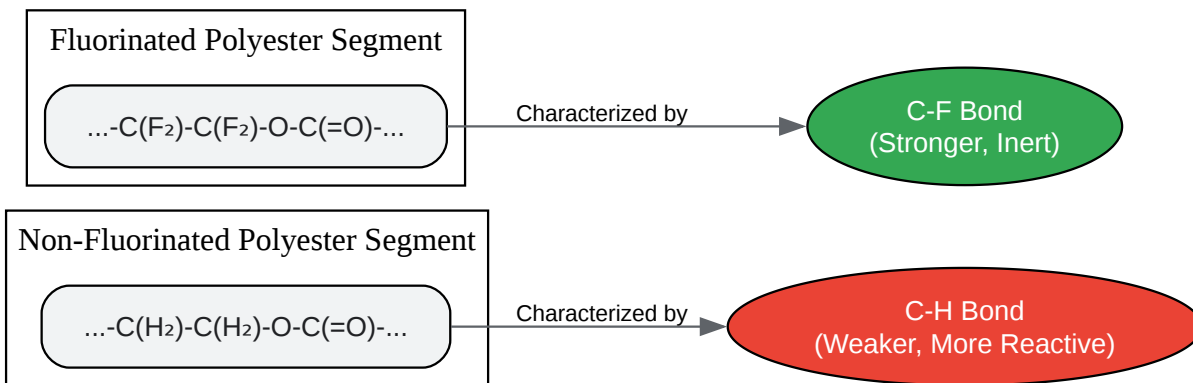
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The Fundamental Divide: A Structural Overview

The core difference between these two polymer families lies in their atomic composition. Non-fluorinated polyesters, such as Polyethylene Terephthalate (PET) or Polylactic Acid (PLA), are characterized by carbon-hydrogen (C-H) bonds within their aliphatic or aromatic structures.[1][2] In contrast, fluorinated polyesters have some or all of these hydrogen atoms replaced by fluorine atoms, creating exceptionally strong carbon-fluorine (C-F) bonds.[3][4]

The C-F bond is one of the strongest single bonds in organic chemistry, and fluorine is the most electronegative element.[4] This combination imparts a unique set of properties: the fluorine atoms form a protective sheath around the carbon backbone, making the polymer less susceptible to chemical attack and thermal degradation.[5][6]



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Sources

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